

Technical Whitepaper: The Biosynthesis of N-Methylmescaline in *Lophophora williamsii*

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Compound of Interest

Compound Name: *N-Methylmescaline hydrochloride*

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Audience: Researchers, scientists, and drug development professionals.

Version: 1.0

Abstract

Lophophora williamsii (peyote) is a cactus species renowned for its production of a diverse array of phenethylamine alkaloids, most notably mescaline. The subsequent N-methylation of mescaline to form N-methylmescaline represents a key step in the diversification of this plant's alkaloid profile. This document provides a detailed overview of the biosynthetic pathway leading to N-methylmescaline, focusing on the enzymatic conversion of mescaline. It includes a summary of the biochemical data, detailed experimental protocols for the characterization of the relevant enzymes, and visual diagrams of the pathway and experimental workflows.

Introduction

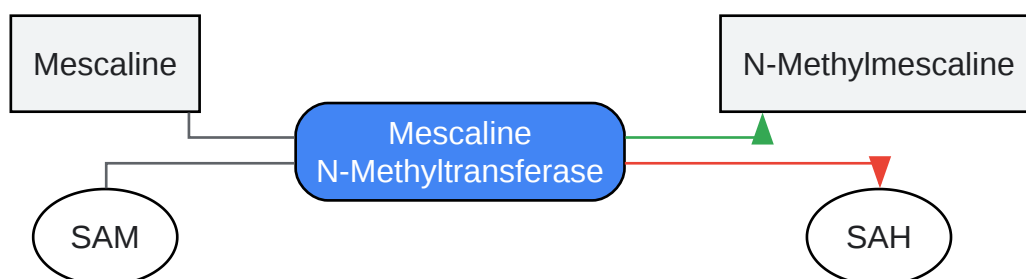
The biosynthesis of alkaloids in *Lophophora williamsii* begins with the amino acid L-tyrosine. Through a series of enzymatic reactions including hydroxylation, decarboxylation, and O-methylation, L-tyrosine is converted into dopamine, which is then further processed to yield mescaline. The final step in the formation of N-methylmescaline is the transfer of a methyl group to the primary amine of mescaline. This reaction is catalyzed by a specific N-methyltransferase. Understanding this pathway and the kinetics of the involved enzymes is crucial for metabolic engineering and drug development efforts.

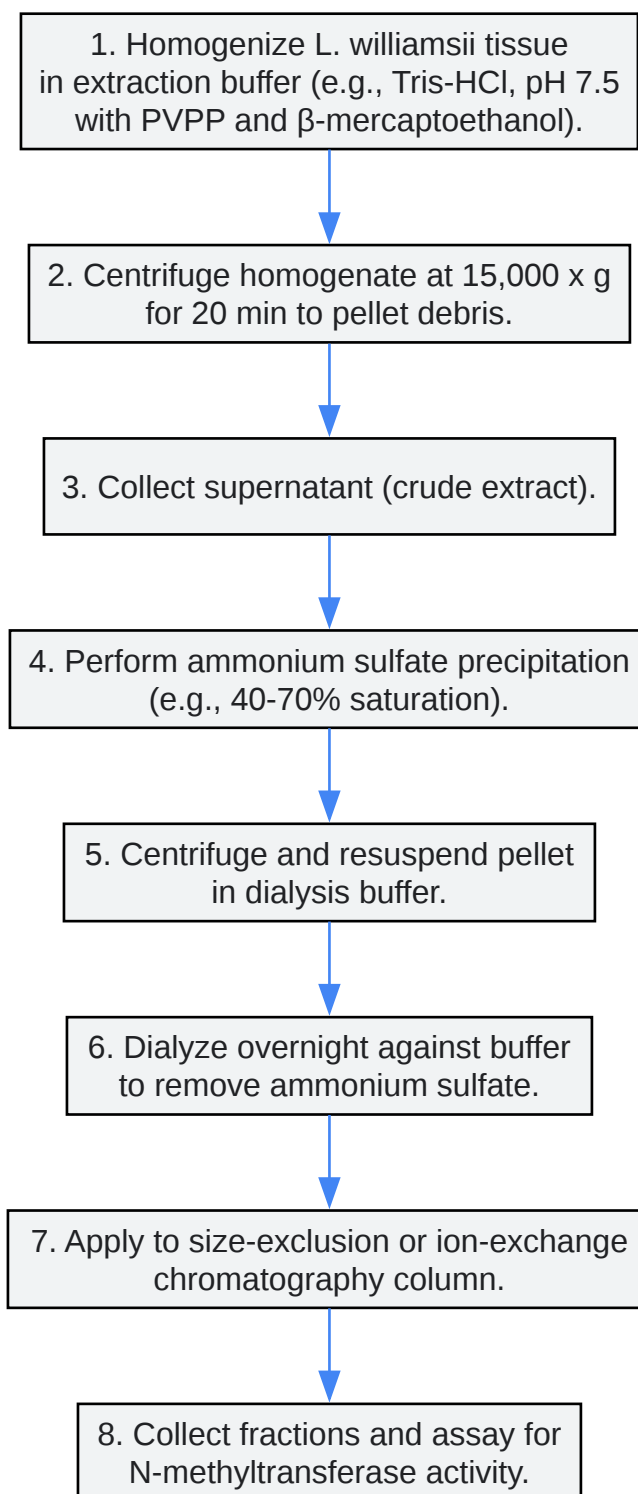
The N-Methylation of Mescaline

The terminal step in the biosynthesis of N-methylmescaline is the methylation of the primary amino group of mescaline. This reaction is catalyzed by a mescaline N-methyltransferase, which utilizes S-adenosyl-L-methionine (SAM) as the methyl group donor, converting it to S-adenosyl-L-homocysteine (SAH) in the process.

Biosynthetic Pathway

The conversion is a single enzymatic step following the formation of mescaline.





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